

# Application Notes and Protocols for Spot Application of Flupropanate in Ecological Studies

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## Compound of Interest

Compound Name: *Flupropanate*

Cat. No.: *B1195273*

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These notes provide researchers, scientists, and professionals with detailed techniques for the spot application of **Flupropanate**, a selective, soil-residual herbicide used for controlling invasive perennial grasses. Proper application is critical to maximize efficacy while minimizing off-target environmental impacts.

## Introduction to Flupropanate

**Flupropanate** is a slow-acting, systemic herbicide primarily absorbed through the root system of target plants.[1][2][3] It functions by inhibiting essential enzyme production, leading to the gradual death of the plant over 2 to 12 months.[1] Its efficacy is dependent on rainfall to move the herbicide into the soil for root uptake.[3][4] This residual nature provides long-term control of emerging seedlings for up to several years.[1] In ecological studies, spot application is the preferred method to selectively target invasive species and minimize damage to surrounding native vegetation.[1][4][5]

## Key Application Techniques

Two primary methods are used for spot application of **Flupropanate**: granular application and liquid application.

- **Granular Spot Application:** Involves applying a measured amount of granular herbicide directly to the soil at the base of the target plant. This method is effective in hard-to-reach areas and reduces the risk of spray drift.[3]

- **Liquid Spot Spraying:** Typically involves a higher volume of diluted herbicide sprayed to wet the foliage and soil around the target plant.
- **Low-Volume, High-Concentration Liquid Application:** A precise technique where a small, concentrated dose of liquid **Flupropanate** is applied directly into the base or center of the tussock grass.<sup>[4][6]</sup> This method is highly selective, minimizes off-target damage, and is suitable for sensitive ecosystems.<sup>[4]</sup>

## Quantitative Data Summary

The following tables summarize recommended spot application rates for both granular and liquid **Flupropanate** formulations based on target weed species.

Table 1: Granular **Flupropanate** Spot Application Rates

Target Weed Species	Application Rate (per m <sup>2</sup> )	Application Rate (per tussock)	Key Recommendations & Timing	Source(s)
Serrated Tussock (Nassella trichotoma)	1.5 g	-	Apply from February to December. Graze area first to reduce desirable species cover.	[7]
African Lovegrass (Eragrostis curvula)	2.25 g	-	Apply from February to December.	[7]
Needle Grasses (Nassella spp.)	2.25 g	-	Apply from February to December to actively growing plants.	[7]
Weedy Sporobolus species	1.5 g - 2.25 g	-	Apply when plants are actively growing and stress-free.	[8]
Perennial Mission Grass (Cenchrus polystachios)	-	4.5 g	Apply directly into the tussock.	[9]

| Gamba Grass (Andropogon gayanus) | - | 9.0 g | Apply directly into the tussock. |[9] |

Table 2: Liquid **Flupropanate** Spot Application Rates

Target Weed Species	Formulation	Rate per 100L Water	Rate per Tussock (Active Ingredient)	Key Recommendations & Timing	Source(s)
Serrated Tussock (Nassella trichotoma)	745 g/L	150 - 200 mL	-	Can be applied year-round. Use a dye marker.	<a href="#">[10]</a> <a href="#">[11]</a>
Serrated Tussock (to prevent seeding)	745 g/L	150 - 200 mL (+ 120 mL Glyphosate 360 g/L)	-	Apply from September to November before stem elongation.	<a href="#">[10]</a> <a href="#">[12]</a>
Parramatta Grass (Sporobolus spp.)	745 g/L	200 mL	-	Apply from December to February.	<a href="#">[10]</a>
Giant Rat's Tail Grass (Sporobolus pyramidalis)	745 g/L	-	0.149 - 0.298 g	Apply a concentrated shot into the base of the tussock. Effective even during the dry season.	<a href="#">[4]</a> <a href="#">[6]</a>
Perennial Mission Grass (Cenchrus polystachios)	745 g/L	-	0.6 mL (of product)	Apply directly into the tussock.	<a href="#">[9]</a>

| Gamba Grass (*Andropogon gayanus*) | 745 g/L | - | 1.2 mL (of product) | Apply directly into the tussock. [\[\[9\]](#) |

## Experimental Protocols

### Protocol 1: High-Efficacy, Low-Volume Spot Application of Liquid Flupropanate

This protocol is adapted from field trials conducted on *Sporobolus pyramidalis* and is designed for maximum selectivity and minimal off-target damage.[\[4\]](#)[\[6\]](#)

Objective: To determine the efficacy of a low-volume, high-concentration spot application of liquid **Flupropanate** for the control of invasive tussock grasses.

Materials:

- Liquid **Flupropanate** (e.g., 745 g/L formulation)
- 5 L backpack sprayer or container
- Calibrated applicator capable of delivering a precise, small volume (e.g., N.J Phillips® 5 mL Metal Tree Injector or similar)
- Water
- Personal Protective Equipment (PPE) as per product label
- Marking stakes and GPS for plot identification

Methodology:

- Site Selection: Identify a study area with a scattered to moderate infestation of the target grass species. Ensure the site is suitable for long-term monitoring (12-24 months).
- Experimental Design:
  - Establish multiple plots, each containing a set number of individual tussocks (e.g., 20-30).

- Randomly assign treatments to each plot. Treatments should include a range of **Flupropanate** rates and an untreated control.
- Example treatments based on Warren & Vogler (2024):
  - Control (No treatment)
  - Low Rate: 0.149 g active ingredient (a.i.) per tussock
  - Medium Rate: 0.2235 g a.i. per tussock
  - High Rate: 0.298 g a.i. per tussock
- Mark each individual tussock with a uniquely numbered tag for repeated assessment.
- Treatment Preparation & Application:
  - Calculate the dilution required to deliver the target a.i. in a small volume (e.g., 4 mL). For a 745 g/L product, to get 0.2235 g a.i., you would need 0.3 mL of product mixed with 3.7 mL of water.
  - Calibrate the applicator to ensure it delivers the precise volume with each shot.
  - Apply the solution as a single, direct stream into the center/base of each tussock. Complete foliage coverage is not necessary as the herbicide is primarily root-absorbed.[\[4\]](#)
- Data Collection & Assessment:
  - Baseline: Before application, record the size (e.g., diameter) and health (e.g., greenness score) of each tussock.
  - Post-Treatment Monitoring: Conduct assessments at regular intervals (e.g., 3, 6, 9, and 12 months) after application. **Flupropanate** is slow-acting.[\[1\]](#)
  - Efficacy Metrics: Record tussock mortality (%). Assess the health of surviving tussocks using a rating scale.

- Reproductive Assessment: Count the number of reproductive seed heads on each tussock during the growing season following treatment.
- Off-Target Effects: Visually assess a defined radius (e.g., 50 cm) around each treated tussock for any signs of damage to non-target species.

## Protocol 2: General Purpose Granular Spot Application

This protocol is for applying granular **Flupropanate** to individual plants or small patches.

Objective: To control isolated invasive grasses using granular **Flupropanate**.

Materials:

- Granular **Flupropanate**
- Calibrated application shaker or gloved hand for manual application
- Weighing scale to measure correct dosage
- PPE as per product label

Methodology:

- Identification: Positively identify the target weed.
- Rate Calculation: Refer to the product label or Table 1 for the correct rate (e.g., 1.5 g/m<sup>2</sup> for Serrated Tussock).<sup>[7]</sup>
- Application:
  - Measure the required amount of granules for the target plant or area.
  - Apply the granules evenly to the soil surface around the base of the plant.
  - For best results, apply during periods of active plant growth when rainfall is expected to wash the granules into the soil.<sup>[7]</sup>

- Monitoring: Observe the target plant over several months for signs of decline. The residual effect of the herbicide will also help suppress new seedling germination in the treated area.

## Visualizations

```
// Nodes A [label="1. Site Selection\n(Define study area with target species)",
fillcolor="#4285F4", fontcolor="#FFFFFF"]; B [label="2. Experimental Design\n(Randomized
plots, define treatments & control)", fillcolor="#4285F4", fontcolor="#FFFFFF"]; C [label="3.
Baseline Data Collection\n(GPS plots, tag individual plants, measure initial health)",
fillcolor="#FBBC05"]; D [label="4. Treatment Application\n(Calibrate equipment, apply precise
dose to tussock base)", fillcolor="#EA4335", fontcolor="#FFFFFF"]; E [label="5. Post-Treatment
Monitoring\n(Assess at 3, 6, 12 months)", fillcolor="#34A853", fontcolor="#FFFFFF"]; F
[label="6. Data Analysis\n(Calculate mortality %, assess reproductive suppression)",
fillcolor="#5F6368", fontcolor="#FFFFFF"]; G [label="7. Conclusion\n(Determine effective rates,
assess non-target impact)", fillcolor="#202124", fontcolor="#FFFFFF"];
```

```
// Edges A -> B; B -> C; C -> D; D -> E; E -> F [label="Collect efficacy & off-target data"]; F ->
G; }
```

Caption: Workflow for a **Flupropanate** spot application field experiment.

```
// Edges Herbicide -> RootUptake [style=solid, arrowhead=normal, label="Activation"]; Rain ->
RootUptake [style=solid, arrowhead=normal]; RootUptake -> Translocation; Translocation ->
Enzyme; Enzyme -> AminoAcid; AminoAcid -> Growth; Growth -> Death; }
```

Caption: Simplified mechanism of **Flupropanate** action in target plants.

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